

# Proper Disposal of Fenofibrate-d6: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Fenofibrate-d6

Cat. No.: B563676

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of Fenofibrate-d6, ensuring the protection of laboratory personnel and the environment.

## Safety First: Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, it is imperative to handle Fenofibrate-d6 with appropriate caution. According to its Safety Data Sheet (SDS), Fenofibrate-d6 is classified as harmful if swallowed.<sup>[1]</sup> Therefore, adherence to standard laboratory safety protocols is essential.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves should be worn at all times to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles are necessary to protect against accidental splashes.
- **Lab Coat:** A standard lab coat should be worn to protect clothing and skin.

## Disposal Protocol: A Step-by-Step Approach

The disposal of Fenofibrate-d6 must be conducted in accordance with local, regional, national, and international regulations.<sup>[1]</sup> The following steps provide a general framework for compliant disposal.

#### Step 1: Waste Identification and Classification

Fenofibrate, the parent compound of Fenofibrate-d6, is a non-controlled prescription drug. For disposal purposes, discarded, unused formulations containing fenofibrate may be classified under the EPA hazardous waste number F027. When in solid form as a discarded commercial chemical product, it may be assigned the EPA waste number U240. It is crucial to consult with your institution's Environmental Health and Safety (EHS) department to confirm the appropriate waste classification for Fenofibrate-d6.

#### Step 2: Waste Segregation

Proper segregation of chemical waste is fundamental to prevent hazardous reactions. Fenofibrate-d6 waste should be collected in a designated, properly labeled hazardous waste container. This container must be separate from other waste streams such as non-hazardous trash, sharps, and other incompatible chemicals.

#### Step 3: Container Labeling

The waste container for Fenofibrate-d6 must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "Fenofibrate-d6"
- The specific hazard characteristic (e.g., "Toxic")
- The accumulation start date (the date the first drop of waste is added to the container)
- The name of the principal investigator or laboratory contact

#### Step 4: Storage in a Satellite Accumulation Area (SAA)

Designated Satellite Accumulation Areas (SAAs) are locations at or near the point of waste generation for the collection of hazardous waste. The Fenofibrate-d6 waste container should be stored in a designated SAA until it is ready for pickup by your institution's EHS personnel. The SAA should be a secure area, away from general laboratory traffic.

### Step 5: Arranging for Disposal

Once the waste container is full, or if it has been in accumulation for the maximum allowable time according to institutional and regulatory policies, contact your EHS department to arrange for a hazardous waste pickup. Do not attempt to dispose of Fenofibrate-d6 down the drain or in the regular trash.

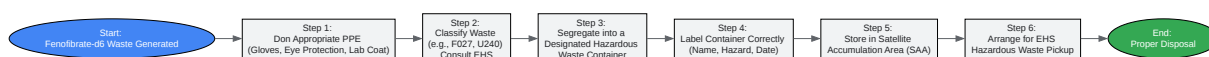
## Quantitative Data Summary

For clarity and easy reference, the following table summarizes key quantitative data related to the disposal of Fenofibrate-d6.

Parameter	Value	Source
EPA Hazardous Waste Code (Formulations)	F027	Santa Cruz Biotechnology
EPA Hazardous Waste Code (Solid)	U240	Santa Cruz Biotechnology
Acute Toxicity (Oral)	Category 4	Cayman Chemical SDS[1]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of Fenofibrate-d6.



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## Fenofibrate-d6 Disposal Workflow

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of Fenofibrate-d6, fostering a secure research environment.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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